

# physicochemical properties of 6-iodo-6H-quinazolin-4-one

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## Compound of Interest

Compound Name: 6-iodo-6H-quinazolin-4-one

Cat. No.: B15134311

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An In-depth Technical Guide on the Physicochemical Properties of **6-iodo-6H-quinazolin-4-one**

This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and biological significance of **6-iodo-6H-quinazolin-4-one**. The information is intended for researchers, scientists, and professionals involved in drug development and medicinal chemistry.

## Core Physicochemical Properties

**6-iodo-6H-quinazolin-4-one**, identified by its CAS number 16064-08-7, is a quinazolinone derivative that serves as a crucial building block in pharmaceutical synthesis.<sup>[1]</sup> Its physical and chemical characteristics are fundamental to its application and handling in a laboratory setting.

## Quantitative Data Summary

The key physicochemical properties of **6-iodo-6H-quinazolin-4-one** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	16064-08-7	[1][2][3][4]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> IN <sub>2</sub> O	[2][3][4][5]
Molecular Weight	272.04 g/mol	[2][3][4][6]
Melting Point	271°C to 274°C	[1][2][3]
Boiling Point	401.0 ± 47.0 °C (Predicted)	[3][4][7]
Density	2.11 ± 0.1 g/cm <sup>3</sup> (Predicted)	[3][4]
pKa	1.00 ± 0.20 (Predicted)	[3][4]
Appearance	White to off-white or light yellow to brown powder/solid. [1][2][4][8]	[1][2][4][8]
Solubility	Slightly soluble in DMSO and Methanol (may require heating).[3][4]	[3][4]
Storage Conditions	Store in a dark place, sealed in a dry environment at room temperature.[3][4][6]	[3][4][6]

## Experimental Protocols

The synthesis of **6-iodo-6H-quinazolin-4-one** is a critical process for its use as a pharmaceutical intermediate. Below are detailed methodologies derived from cited literature.

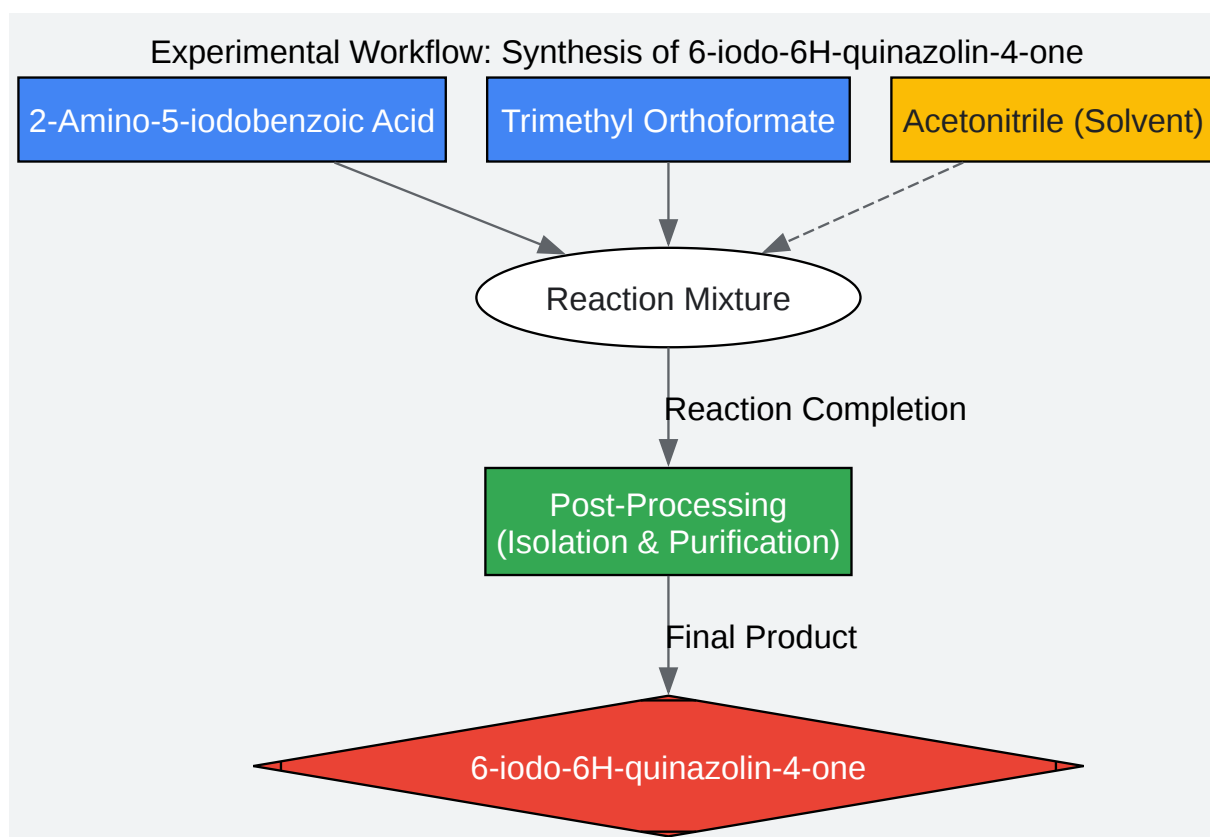
### Synthesis from 2-Amino-5-iodobenzoic Acid

A common and high-yield method for synthesizing **6-iodo-6H-quinazolin-4-one** involves the reaction of 2-amino-5-iodobenzoic acid with an orthoformate.

- Reactants: 2-amino-5-iodobenzoic acid and trimethyl orthoformate.[3][4]
- Solvent: Acetonitrile is used as the reaction solvent.[3][4]

- Procedure: The synthesis is carried out by reacting 2-amino-5-iodobenzoic acid with trimethyl orthoformate in acetonitrile. Following the completion of the reaction, a post-processing step is performed to isolate the final product.
- Yield: This method has been reported to achieve a high yield of 94%.<sup>[3][4]</sup>

The workflow for this synthesis is illustrated in the diagram below.



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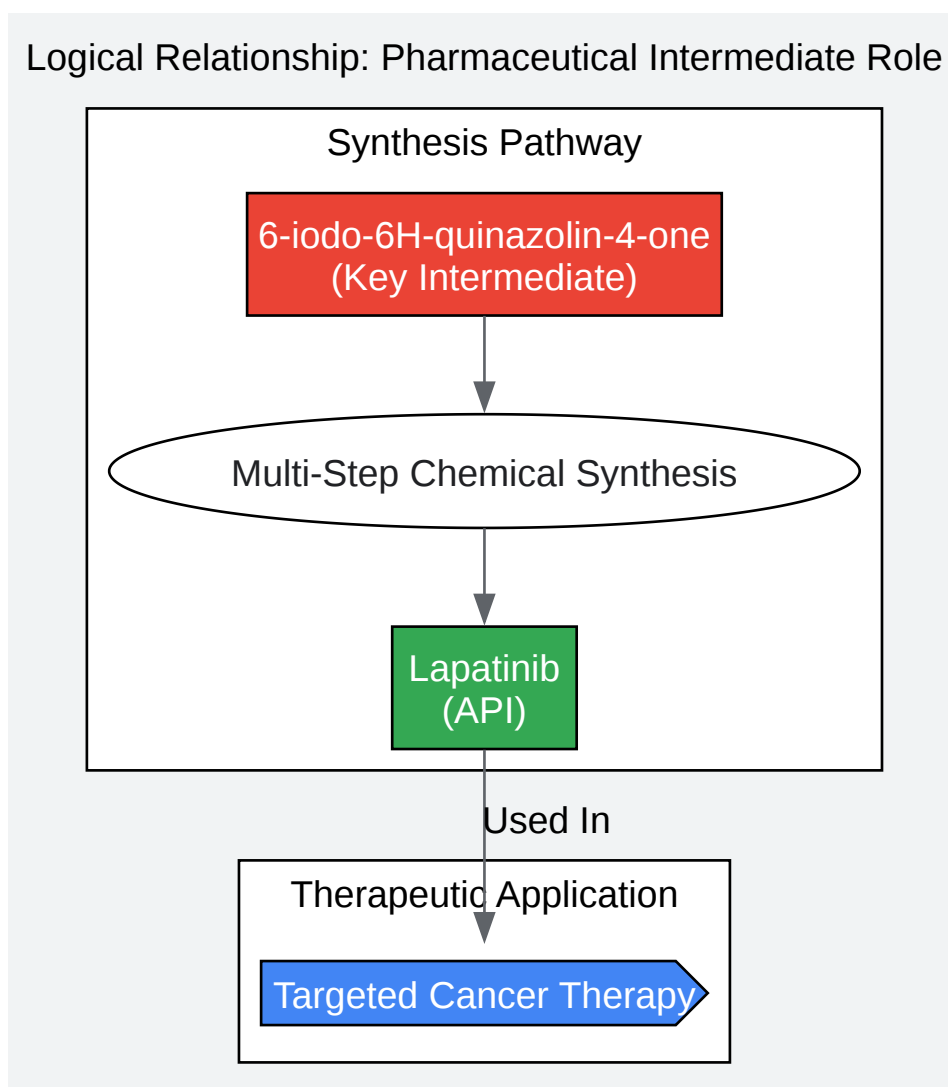
*Synthesis of 6-iodo-6H-quinazolin-4-one.*

## Biological Significance and Applications

**6-Iodo-6H-quinazolin-4-one** is not just a laboratory chemical; it is a pivotal intermediate in the creation of life-saving medications.

## Role as a Lapatinib Intermediate

The primary application of **6-iodo-6H-quinazolin-4-one** is as a precursor in the multi-step synthesis of Lapatinib.[1][9] Lapatinib is a dual tyrosine kinase inhibitor used in targeted cancer therapies, particularly for certain types of breast cancer.[1] The consistent quality and purity of **6-iodo-6H-quinazolin-4-one** are therefore paramount as they directly influence the efficacy and safety of the final active pharmaceutical ingredient (API).[1]



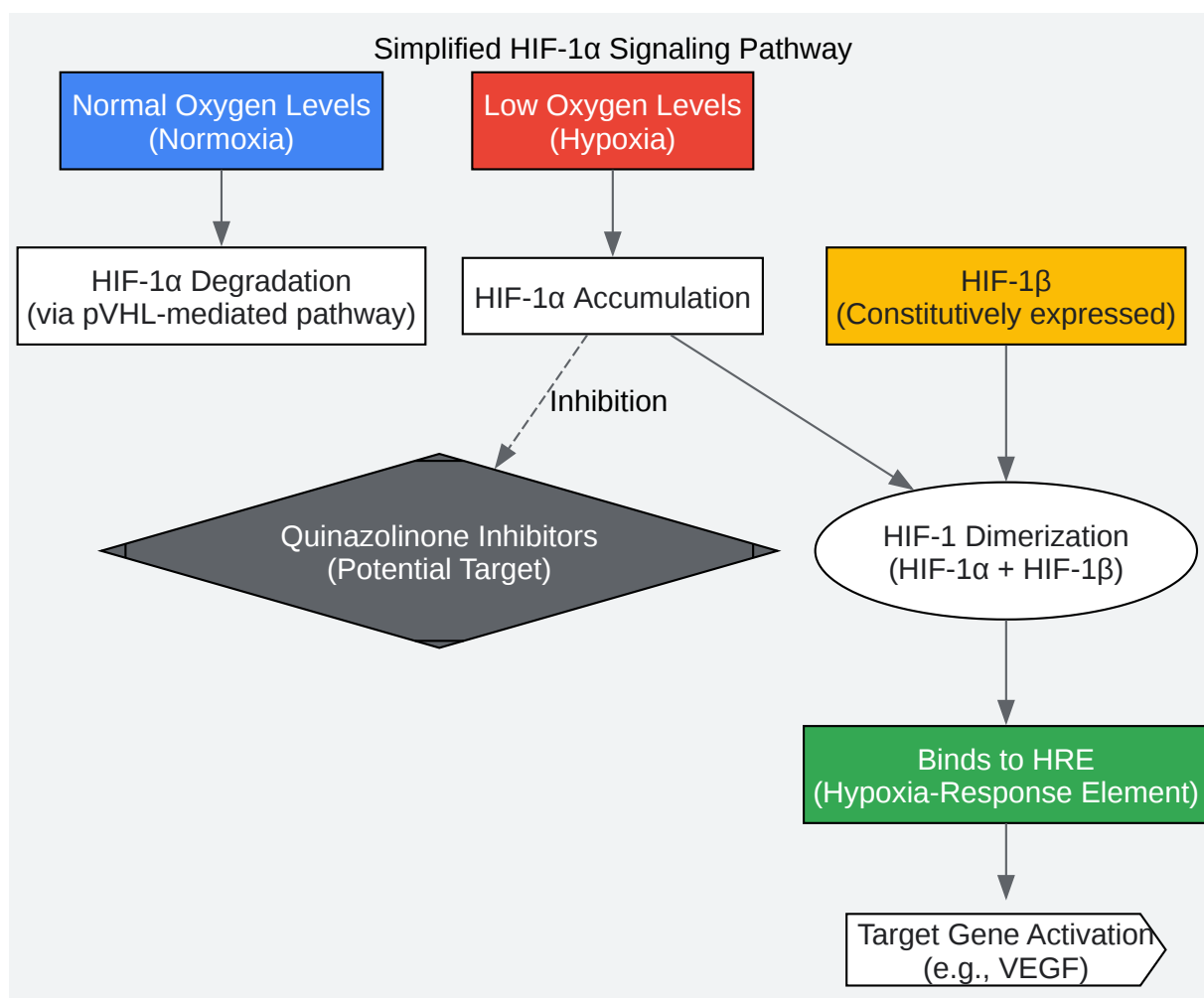
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*Role as a key intermediate in Lapatinib synthesis.*

## Quinazolinones in Medicinal Chemistry

The quinazolinone scaffold, to which this compound belongs, is of significant interest in medicinal chemistry due to its broad range of pharmacological activities.[1][10] Researchers are actively exploring quinazolinone derivatives for various therapeutic applications. For instance, certain quinazolin-4-ones have been identified as inhibitors of the Hypoxia-inducible factor-1 $\alpha$  (HIF-1 $\alpha$ ) signaling pathway, which is relevant in oncology as it is often upregulated in tumor cells.[11] The availability of intermediates like **6-iodo-6H-quinazolin-4-one** facilitates the synthesis of novel drug candidates and the investigation of new therapeutic pathways.[1]

The general HIF-1 signaling pathway, which can be targeted by some quinazolinone derivatives, is outlined below.



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*HIF-1 $\alpha$  pathway, a target for some quinazolinones.*

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